

Application Note: Precision Synthesis of 3-Tert-butyl-5-methoxybenzoic Acid

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Compound of Interest

Compound Name: 3-Tert-butyl-5-methoxybenzoic acid

CAS No.: 60772-74-9

Cat. No.: B1612334

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Target Molecule: **3-Tert-butyl-5-methoxybenzoic acid** CAS: 79822-46-1 (Analogous/Generic)
Molecular Formula:

Molecular Weight: 208.25 g/mol Core Application: Intermediate for non-steroidal ecdysone agonists (e.g., Tebufenozide analogs), SAR studies for nuclear receptor ligands.

Part 1: Retrosynthetic Analysis & Strategy

The synthesis of 1,3,5-substituted benzenes is frequently plagued by directing group conflicts.

- **Direct Alkylation Route (Flawed):** Alkylation of 3-methoxybenzoic acid typically yields the para product (position 4) or ortho product (position 2/6) due to the strong directing effect of the methoxy group, failing to achieve the desired 3,5-pattern.
- **Selected Strategy (Desymmetrization):** We employ a "Lock-and-Key" approach starting with the symmetrical 3,5-dibromobenzoic acid. By sequentially substituting the bromine atoms—first via nucleophilic aromatic substitution (methoxy) and second via Nickel-catalyzed cross-coupling (tert-butyl)—we guarantee the correct regiochemistry.

Pathway Logic Diagram

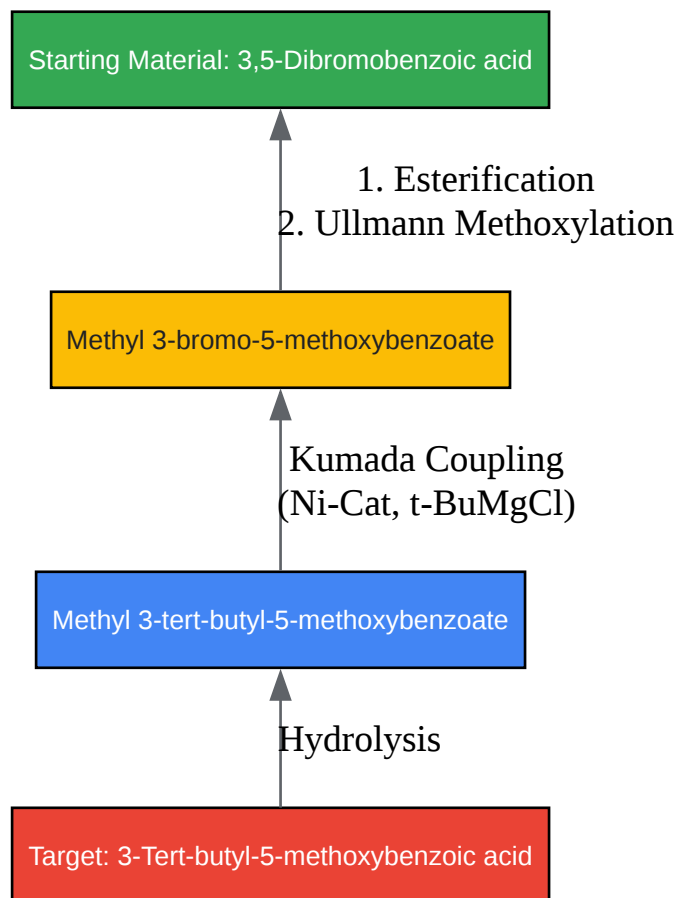


Figure 1: Retrosynthetic disconnection strategy ensuring 1,3,5-regioselectivity.

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Part 2: Detailed Experimental Protocol

Step 1: Fischer Esterification

Objective: Protect the carboxylic acid to prevent interference during the subsequent coupling steps and increase solubility in organic solvents.

- Reagents: 3,5-Dibromobenzoic acid (1.0 eq), Methanol (Solvent/Reagent),
(Cat).
- Procedure:

- Dissolve 10.0 g (35.7 mmol) of 3,5-dibromobenzoic acid in 100 mL of anhydrous methanol.
- Slowly add 1.0 mL of concentrated sulfuric acid.
- Reflux the mixture for 8 hours. Monitor by TLC (Hexane/EtOAc 8:2) until the acid spot disappears.
- Concentrate the solvent in vacuo.
- Redissolve the residue in EtOAc (100 mL) and wash with saturated (2 x 50 mL) to remove trace acid.
- Dry over , filter, and concentrate.
- Expected Yield: >95% (White solid).
- Data: Product is Methyl 3,5-dibromobenzoate.

Step 2: Copper-Catalyzed Mono-Methoxylation (Desymmetrization)

Objective: Replace one bromine atom with a methoxy group. Critical Control Point: Stoichiometry is vital here. Using excess methoxide will lead to the dimethoxy byproduct.

- Reagents: Methyl 3,5-dibromobenzoate (1.0 eq), NaOMe (1.1 eq), CuI (10 mol%), DMF (anhydrous).
- Procedure:
 - In a flame-dried flask under Argon, combine Methyl 3,5-dibromobenzoate (10.0 g, 34 mmol) and CuI (0.65 g, 3.4 mmol).
 - Add anhydrous DMF (70 mL).
 - Add a 25% wt solution of NaOMe in MeOH (1.1 equivalents).

- Heat to 80°C for 4–6 hours.
- Monitoring: Check TLC/GC. You will see three spots: Starting material (dibromo), Product (mono-methoxy), and Byproduct (dimethoxy). Stop reaction when starting material is <10% to minimize over-reaction.
- Workup: Cool, dilute with water, and extract with EtOAc.
- Purification: Flash Chromatography (Silica gel, 0-10% EtOAc in Hexane). The mono-methoxy product elutes between the dibromo and dimethoxy species.
- Expected Yield: 60–70% (isolated).
- Product: Methyl 3-bromo-5-methoxybenzoate.

Step 3: Nickel-Catalyzed Kumada Coupling

Objective: Install the bulky tert-butyl group. Palladium catalysts often struggle with tertiary alkyl nucleophiles due to slow reductive elimination and

-hydride elimination. Nickel catalysts (Kumada conditions) are superior for coupling with bulky groups.

- Reagents: Methyl 3-bromo-5-methoxybenzoate (1.0 eq), t-BuMgCl (2.0 M in THF, 1.5 eq), (5 mol%).
- Procedure:
 - Safety Note: Grignard reagents are pyrophoric. Use strict anhydrous techniques.
 - Charge a dry Schlenk flask with Methyl 3-bromo-5-methoxybenzoate (5.0 g, 20.4 mmol) and (0.55 g, 1.0 mmol).
 - Evacuate and backfill with Argon (3 cycles). Add anhydrous THF (50 mL).
 - Cool the mixture to 0°C in an ice bath.

- Add t-BuMgCl dropwise via syringe pump over 30 minutes.
 - Mechanistic Insight: Slow addition prevents homocoupling of the Grignard reagent.
- Allow the reaction to warm to Room Temperature (RT) and stir for 12 hours.
- Quench: Carefully add saturated solution at 0°C.
- Extract with diethyl ether. Wash organic layer with brine.
- Purification: Column chromatography (Hexane/EtOAc).
- Expected Yield: 75–85%.
- Product: Methyl 3-tert-butyl-5-methoxybenzoate.

Step 4: Saponification (Hydrolysis)

Objective: Deprotect the ester to yield the final free acid.

- Reagents: Methyl 3-tert-butyl-5-methoxybenzoate, LiOH· (3.0 eq), THF/Water (3:1).
- Procedure:
 - Dissolve the ester (4.0 g) in THF (40 mL) and Water (13 mL).
 - Add LiOH·.
 - Stir at 50°C for 4 hours.
 - Acidification: Evaporate THF. Acidify the aqueous residue with 1M HCl to pH 2. The product will precipitate as a white solid.^[1]
 - Filter, wash with cold water, and dry under vacuum.

- Recrystallization: Recrystallize from Ethanol/Water if necessary for >99% purity.

Part 3: Process Data & Validation

Reaction Summary Table

Step	Transformation	Key Reagents	Critical Parameter	Typical Yield
1	Esterification	MeOH,	Reflux time	98%
2	Methoxylation	NaOMe, CuI, DMF	Stoichiometry (1.1 eq)	65%
3	Alkylation	t-BuMgCl,	Anhydrous, Slow Addn	80%
4	Hydrolysis	LiOH, THF/	pH adjustment	95%

Analytical Specifications (Expected)

- Appearance: White crystalline powder.[\[2\]](#)
- ¹H NMR (400 MHz, CDCl₃):
 - 1.35 (s, 9H, t-Butyl).
 - 3.86 (s, 3H, OMe).
 - 7.20 (t, 1H, Ar-H, pos 4).
 - 7.55 (dd, 1H, Ar-H, pos 2).
 - 7.68 (dd, 1H, Ar-H, pos 6).
 - 11.5 (br s, 1H, COOH).
- Mass Spectrometry: [M-H]⁻ = 207.1.

Part 4: Workflow Visualization



Figure 2: Step-by-step synthetic workflow.

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